

Quantifying 5-MTHF in cerebrospinal fluid using a $^{13}\text{C}_5$ -labeled internal standard.

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid- $^{13}\text{C}_6$

Cat. No.: B15557913

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Application Note: Quantification of 5-MTHF in Cerebrospinal Fluid by LC-MS/MS

Introduction

5-Methyltetrahydrofolate (5-MTHF) is the primary biologically active form of folate and plays a crucial role in the central nervous system (CNS) by participating in one-carbon metabolism. This pathway is essential for the synthesis of neurotransmitters, DNA, and for regulating homocysteine levels.^{[1][2][3]} Measuring 5-MTHF concentrations in cerebrospinal fluid (CSF) is a key diagnostic tool for identifying cerebral folate deficiency and other inborn errors of folate metabolism, which can present with a variety of neurological symptoms.^{[1][2][3]}

This application note describes a robust and sensitive method for the quantitative analysis of 5-MTHF in human CSF. The protocol employs a stable isotope dilution technique, utilizing $^{13}\text{C}_5$ -labeled 5-MTHF as an internal standard (IS), followed by analysis using High-Performance Liquid Chromatography coupled with tandem mass spectrometry (HPLC-MS/MS).^{[1][2][3]} This method offers high specificity and accuracy, making it suitable for both clinical diagnostics and research applications.

Principle of the Method

A known concentration of the stable isotope-labeled internal standard, ^{13}C 5-5-MTHF, is added to the CSF sample. This internal standard is chemically identical to the endogenous 5-MTHF but has a different mass due to the ^{13}C labeling.^[4] The sample is then directly injected into an HPLC-MS/MS system. The HPLC separates 5-MTHF from other components in the CSF matrix. The mass spectrometer, operating in Multiple Reaction Monitoring (MRM) mode, detects and quantifies both the analyte (5-MTHF) and the internal standard based on their specific precursor-to-product ion transitions. The ratio of the analyte peak area to the internal standard peak area is used to calculate the exact concentration of 5-MTHF in the sample by referencing a standard curve.

Materials and Reagents

- 5-Methyltetrahydrofolate (5-MTHF) standard
- ^{13}C 5-5-Methyltetrahydrofolate (^{13}C 5-5-MTHF) internal standard
- Formic acid, LC-MS grade
- Methanol, LC-MS grade
- Water, LC-MS grade
- Control CSF or artificial CSF for calibration standards and quality controls

Experimental Protocols

Standard and Internal Standard Preparation

- **Primary Stock Solutions (1 mg/mL):** Prepare individual stock solutions of 5-MTHF and ^{13}C 5-5-MTHF in a solution of 20 mM phosphate buffer (pH 7.2) containing a stabilizing agent like 1 mg/mL ascorbic acid or cysteine.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the 5-MTHF primary stock solution with artificial CSF or a suitable buffer. For a five-point standard curve, typical concentrations are 25, 50, 100, 200, and 400 nM.^{[1][2]}

- Internal Standard Working Solution: Prepare a working solution of 13C5-5-MTHF at a fixed concentration (e.g., 100 nM) in the same buffer.

Sample Preparation

The sample preparation for CSF is straightforward, involving a simple dilution.^{[1][2][3]}

- Aliquot 50 µL of CSF sample, calibration standard, or quality control into a microcentrifuge tube.
- Add 50 µL of the 13C5-5-MTHF internal standard working solution.
- Vortex the mixture gently.
- The sample is now ready for injection into the HPLC-MS/MS system.

LC-MS/MS Analysis

The following parameters are optimized for a Shimadzu Prominence liquid chromatography system coupled with an AB Sciex 4000 QTRAP® mass spectrometer.^[5] Instrument settings may require optimization for different systems.

Table 1: HPLC Operating Conditions^[5]

Parameter	Setting
Column	Phenomenex Synergi-Hydro, 4 µm, 150 x 3 mm
Column Temperature	40 °C
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Methanol
Flow Rate	0.375 mL/min
Injection Volume	10 µL
Gradient	Time (min)
0	
1.5	
2.0	
2.1	
4.0	

Table 2: Mass Spectrometer Operating Conditions[5]

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Ion Spray Voltage	5500 V
Temperature	500 °C
Curtain Gas (CUR)	20 psi
Collision Gas (CAD)	Medium
Ion Source Gas 1 (GS1)	50 psi
Ion Source Gas 2 (GS2)	50 psi
Entrance Potential (EP)	10 V
Resolution (Q1/Q3)	Unit

Table 3: MRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
5-MTHF	460.3	313.3
13C5-5-MTHF (IS)	465.3	318.3

Data Analysis and Quantification

- Integrate the peak areas for both the 5-MTHF and 13C5-5-MTHF MRM transitions.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the prepared calibration standards.
- Determine the concentration of 5-MTHF in the CSF samples by interpolating their peak area ratios from the calibration curve.

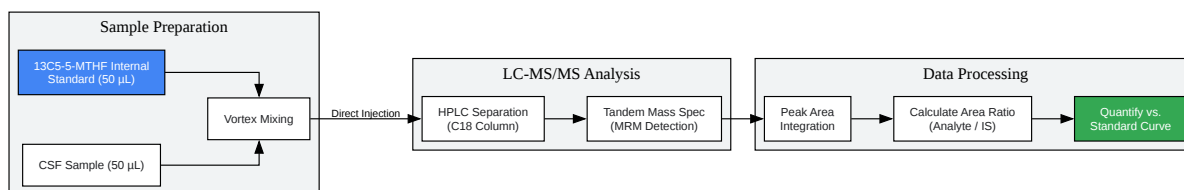
Quantitative Data Summary

The performance of the method should be validated to ensure reliability. The following table summarizes typical validation parameters.

Table 4: Method Validation Parameters

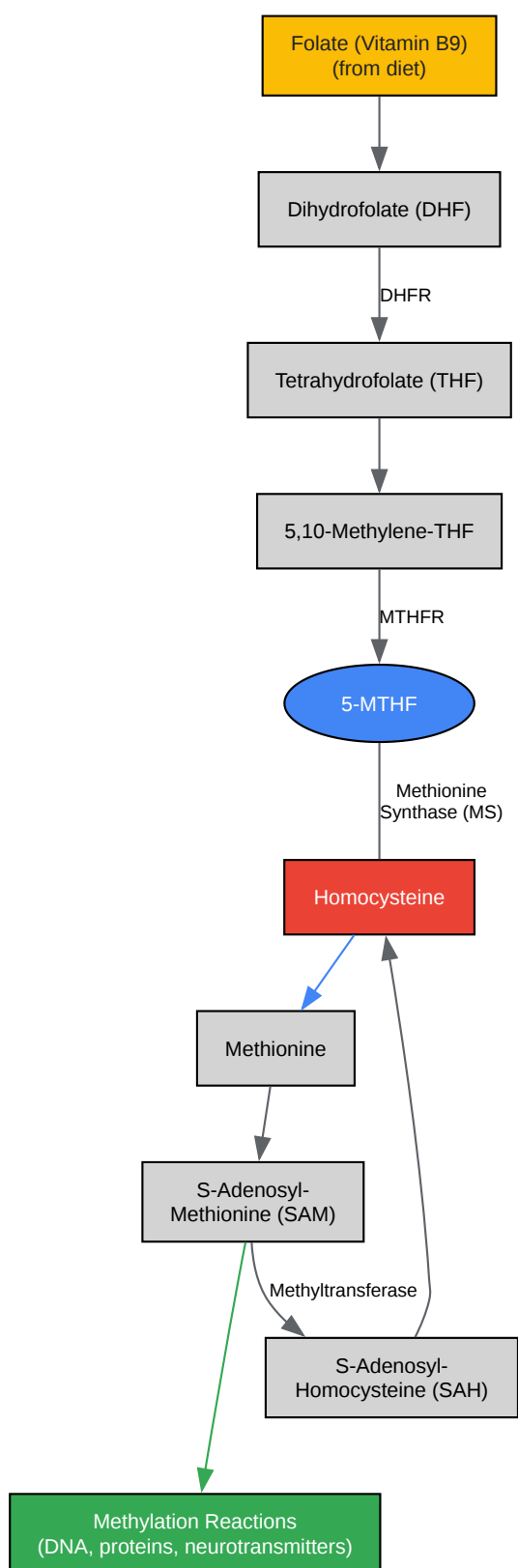
Parameter	Typical Value	Description
Calibration Curve Range	25 - 400 nM ^{[1][2]}	The range of concentrations over which the instrument response is linear.
Analytical Measurement Range	3 - 1000 nM ^{[1][2]}	The range of concentrations that can be reliably quantified.
Linearity (r^2)	> 0.99	Correlation coefficient for the calibration curve.
Limit of Detection (LOD)	~0.3 nmol/L	The lowest concentration of analyte that can be reliably detected.
Limit of Quantification (LOQ)	~1.0 nmol/L	The lowest concentration of analyte that can be quantified with acceptable precision and accuracy.
Intra-assay Precision (%CV)	< 10%	Precision determined from replicate measurements within the same analytical run.
Inter-assay Precision (%CV)	< 15%	Precision determined from replicate measurements across different analytical runs.
Accuracy (% Recovery)	85 - 115%	The closeness of the measured value to the true value.

Visualizations



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Caption: Experimental workflow for 5-MTHF quantification in CSF.



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Caption: Simplified one-carbon metabolism pathway showing the role of 5-MTHF.

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References

- 1. Quantitation of 5-Methyltetrahydrofolate in Cerebrospinal Fluid Using Liquid Chromatography-Electrospray-Tandem Mass Spectrometry | Springer Nature Experiments [experiments.springernature.com]
- 2. Quantitation of 5-Methyltetrahydrofolate in Cerebrospinal Fluid Using Liquid Chromatography-Electrospray Tandem Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 5. Quantitation of 5-Methyltetrahydrofolate in Cerebrospinal Fluid Using Liquid Chromatography-Electrospray Tandem Mass Spectrometry | Basicmedical Key [[basicmedicalkey.com](https://www.basicmedicalkey.com)]
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